

# Physical properties of (4-Bromopyridin-3-yl)methanol (solubility, melting point)

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## Compound of Interest

Compound Name: (4-Bromopyridin-3-yl)methanol

Cat. No.: B177157

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## Physical Properties of (4-Bromopyridin-3-yl)methanol: A Technical Guide

This technical guide provides an in-depth overview of the physical properties of **(4-Bromopyridin-3-yl)methanol**, with a specific focus on its solubility and melting point. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Physical Properties

**(4-Bromopyridin-3-yl)methanol**, a substituted pyridine derivative, is a valuable intermediate in the synthesis of various chemical entities. Understanding its physical properties is crucial for its handling, application in synthetic protocols, and for predicting its behavior in various matrices.

## Data Summary

The known quantitative physical property data for **(4-Bromopyridin-3-yl)methanol** is summarized in the table below. It is important to note that while solubility data is available, an experimentally determined melting point has not been widely reported in the cited literature.

Physical Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO	ChemBK[1]
Molar Mass	188.02 g/mol	ChemBK[1]
Boiling Point	302.8±27.0 °C (Predicted)	ChemBK[1]
Solubility	0.368 mg/mL	Bide Pharmatech[2]
Melting Point	No data available	BLD Pharmatech[3]

## Experimental Protocols

The following sections detail the standard experimental methodologies for determining the melting point and solubility of organic compounds like **(4-Bromopyridin-3-yl)methanol**.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a key indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting point range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **(4-Bromopyridin-3-yl)methanol** is finely powdered using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.

## Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a compound is typically determined by observing its behavior in various solvents.

### Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Graduated cylinders or pipettes
- Analytical balance
- Spatula

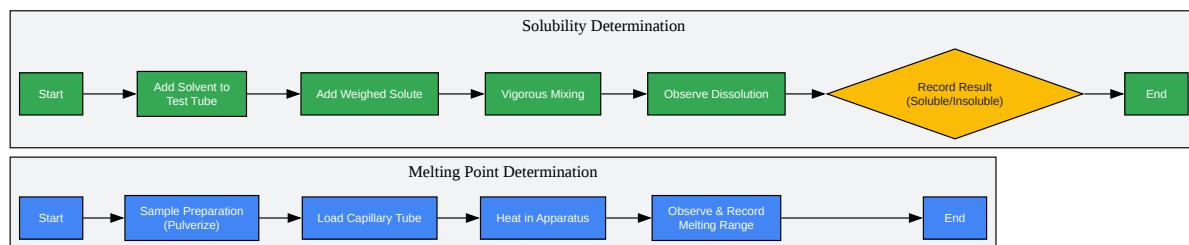
### Procedure:

- **Solvent Addition:** A measured volume of the desired solvent (e.g., 1 mL) is added to a clean, dry test tube.

- Solute Addition: A pre-weighed amount of **(4-Bromopyridin-3-yl)methanol** (e.g., 10 mg) is added to the solvent.
- Mixing: The mixture is agitated vigorously for a set period (e.g., 60 seconds) using a vortex mixer or by continuous stirring with a stirring rod.
- Observation: The sample is visually inspected to determine if it has completely dissolved. If the solid is no longer visible, it is considered soluble. If solid particles remain, it is deemed insoluble or partially soluble.
- Quantitative Analysis (Optional): For a precise solubility measurement, a saturated solution is prepared, and the concentration of the dissolved solute is determined using analytical techniques such as HPLC or UV-Vis spectroscopy.

## Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for the determination of the physical properties of **(4-Bromopyridin-3-yl)methanol**.



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Caption: Experimental workflow for determining physical properties.

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